

# What is the origin of Verrucarin A

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## Compound of Interest

Compound Name: Verrucarin A

Cat. No.: B1682206

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An In-depth Technical Guide on the Origin of **Verrucarin A**

## Executive Summary

**Verrucarin A** is a potent, naturally occurring macrocyclic trichothecene mycotoxin. First described in 1962, it belongs to a class of sesquiterpenoid toxins produced by a variety of fungal species.<sup>[1]</sup> Characterized by a 12,13-epoxytrichothec-9-ene (EPT) core structure, **Verrucarin A** is distinguished as a type D trichothecene due to an additional macrocyclic ester ring linking positions C-4 and C-15.<sup>[1]</sup> Its profound cytotoxicity, primarily stemming from the inhibition of protein biosynthesis, has made it a subject of intense research, both as a contaminant in agriculture and water-damaged buildings, and as a potential therapeutic agent.<sup>[1][2]</sup> This document provides a comprehensive overview of the origin of **Verrucarin A**, detailing its discovery, the organisms that produce it, its complete biosynthetic pathway, and the experimental protocols for its isolation.

## Discovery and Fungal Origin

**Verrucarin A** was first reported in 1962 as a cytostatically highly active antibiotic isolated from *Myrothecium* species.<sup>[1]</sup> It is a member of the trichothecene family, a large group of mycotoxins produced by various fungi. The primary producers of **Verrucarin A** are species within the genera *Myrothecium*, *Stachybotrys*, and *Fusarium*.

Table 1: Fungal Sources of **Verrucarin A**

Fungal Genus	Specific Species (where cited)	Environment
Myrothecium	Myrothecium verrucaria, Myrothecium roridum	Plant pathogen, soil, contaminated crops (e.g., spinach)
Stachybotrys	Stachybotrys chartarum ("black mold")	Water-damaged buildings, damp environments
Fusarium	Fusarium sp.	Contaminated grains and crops
Albifimbria	Albifimbria verrucaria	Reported producer

| Paramyrothecium | Paramyrothecium roridum | Reported producer |

These fungi synthesize **Verrucarin A** as a secondary metabolite, often in response to environmental stress. Its presence is a significant concern in food safety, particularly in contaminated grains, and in indoor air quality, where it can be inhaled.

## Chemical Properties

**Verrucarin A** is a complex organic molecule incorporating a triester macrocyclic structure. The olefin and epoxide groups within the core trichothecene skeleton are critical for its high toxicity.

Table 2: Chemical and Physical Properties of **Verrucarin A**

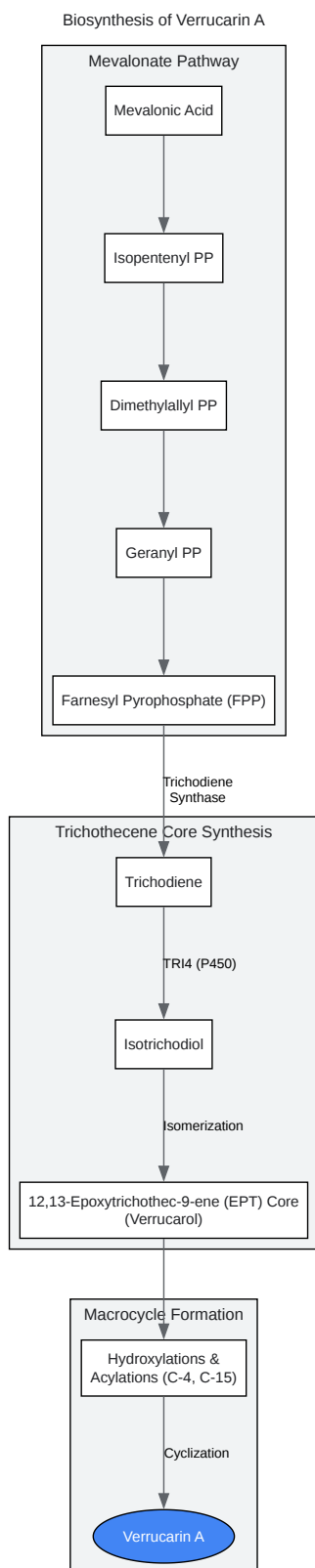
Property	Value	Reference
Chemical Formula	<b>C<sub>27</sub>H<sub>34</sub>O<sub>9</sub></b>	
Molar Mass	502.560 g·mol <sup>-1</sup>	
CAS Number	3148-09-2	
Synonyms	Muconomycin A, Antibiotic 379Y, NSC 126728	
Appearance	Solid	

| Solubility | Soluble in DMSO, Methanol, Ethanol, Dichloromethane | |

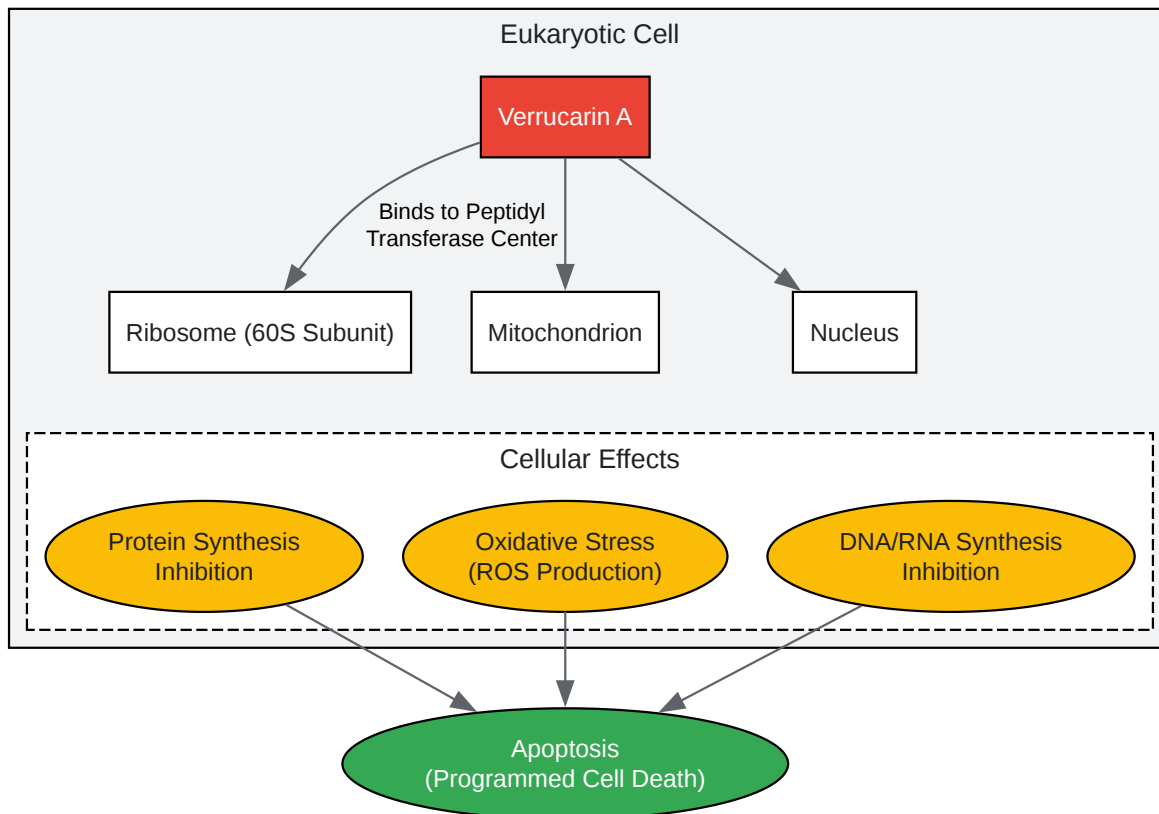
## Biosynthesis Pathway

The biosynthesis of **Verrucarin A** is a multi-step enzymatic process originating from the mevalonate pathway, which is common for the synthesis of all terpenoids.

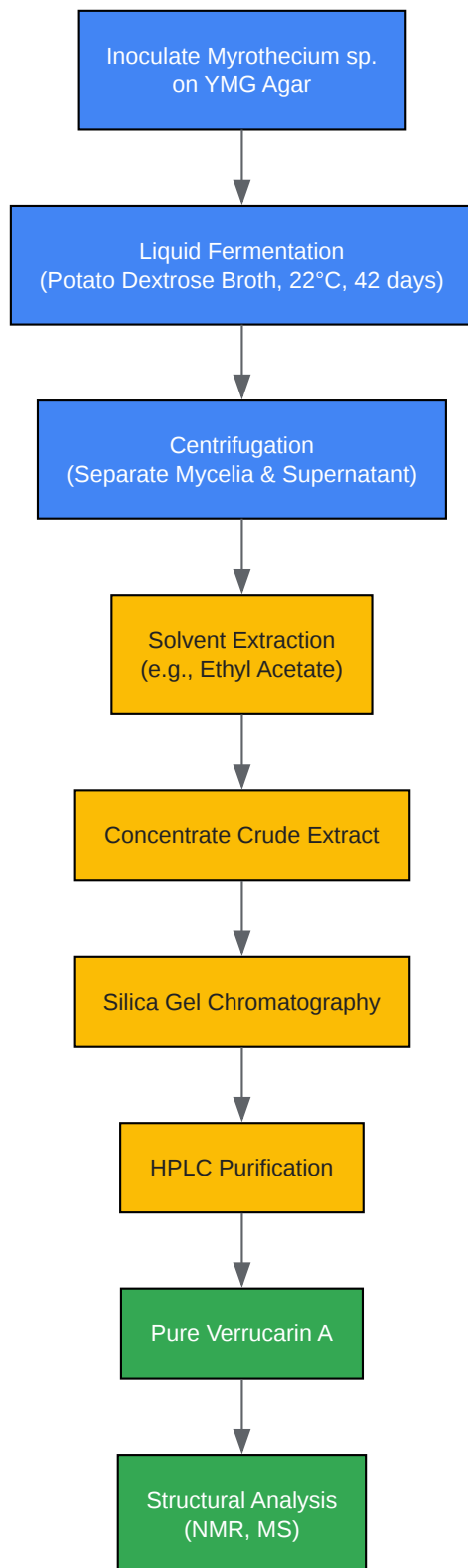
- **Formation of Farnesyl Pyrophosphate (FPP):** The pathway begins with the assembly of the C15 precursor, farnesyl pyrophosphate (FPP), from isoprene units via the mevalonate pathway.
- **Trichodiene Synthesis:** The first committed step is the cyclization of FPP into the bicyclic sesquiterpene, trichodiene. This reaction is catalyzed by the enzyme trichodiene synthase.
- **Formation of the EPT Core:** Trichodiene undergoes a series of oxygenation reactions catalyzed by a cytochrome P450 enzyme (encoded by the TRI4 gene) to form isotrichodiol, which includes the characteristic 12,13-epoxide ring. Isotrichodiol then isomerizes to yield the core trichothecane structure, verrucarol.
- **Macrocycle Formation:** The final stage involves a series of hydroxylations and acylations at the C-4 and C-15 positions of the verrucarol core. These modified groups then cyclize to form the distinctive macrocyclic ester ring, yielding the final **Verrucarin A** molecule.



## Cellular Mechanism of Action of Verrucaric Acid



## General Workflow for Verrucarin A Isolation

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## References

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